

An In-Depth Technical Guide to Benzyl Propionate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzyl propionate**, a significant ester in the chemical and fragrance industries. This document outlines its chemical identity, physicochemical properties, synthesis protocols, and metabolic context, adhering to stringent data presentation and visualization standards for a scientific audience.

Chemical Identity and Properties

Benzyl propionate, systematically known as benzyl propanoate, is an organic ester characterized by its pleasant, fruity aroma. It is a key component in various fragrances and flavorings.

Table 1: Chemical Identifiers and Physicochemical Properties of Benzyl Propionate



Property	Value	Citation(s)
IUPAC Name	benzyl propanoate	[1][2]
CAS Number	122-63-4	[3][4][5]
Synonyms	Benzyl propionate, Propanoic acid, phenylmethyl ester, Propionic acid, benzyl ester	[1][2][5]
Molecular Formula	C10H12O2	[4][5]
Molecular Weight	164.20 g/mol	[4]
Appearance	Colorless liquid	[4][5]
Boiling Point	222 °C	[4][5]
Density	1.029 - 1.033 g/cm ³	[5]
Solubility	Slightly soluble in water; soluble in alcohol and ether	[5][6]
Refractive Index	n20/D 1.496 - 1.500	[7]

Experimental Protocols for Synthesis

The primary method for synthesizing **benzyl propionate** is through the esterification of benzyl alcohol with propionic acid. This reaction is typically catalyzed by a strong acid.

Protocol: Fischer Esterification of Benzyl Alcohol and Propionic Acid

This protocol describes a common laboratory-scale synthesis of **benzyl propionate**.

Materials:

- Benzyl alcohol
- Propionic acid
- Concentrated sulfuric acid (catalyst)



- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Ethyl acetate
- · Distilled water
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Heating mantle
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, combine benzyl alcohol and a molar excess of propionic acid.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Reflux: Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored using Thin Layer Chromatography (TLC).[5]
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature.
- Extraction: Transfer the mixture to a separatory funnel and dilute with ethyl acetate. Wash the organic layer sequentially with distilled water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.[5]



- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and remove the ethyl acetate using a rotary evaporator.
- Purification: The crude **benzyl propionate** can be further purified by vacuum distillation to yield the final product.[4]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of **benzyl propionate** via Fischer esterification.



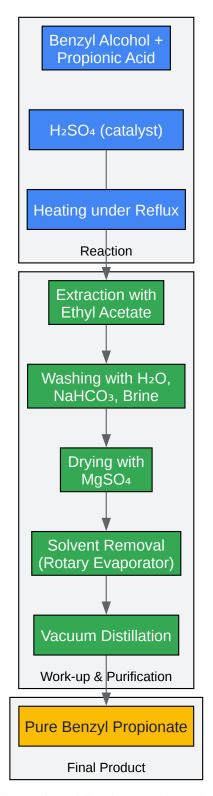


Figure 1: Experimental Workflow for Benzyl Propionate Synthesis

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Caption: Workflow for Benzyl Propionate Synthesis.



Metabolic Context: Propanoate Metabolism

While **benzyl propionate** itself is not a central metabolite, the propionate moiety is involved in significant metabolic pathways. Propionate, typically derived from the metabolism of odd-chain fatty acids and certain amino acids, is converted to propionyl-CoA.[8] This intermediate is then carboxylated to methylmalonyl-CoA, which is subsequently isomerized to succinyl-CoA, an intermediate of the citric acid cycle.[8] Dysregulation of propionate metabolism has been linked to various metabolic diseases.[9]

The following diagram outlines the core steps of propanoate metabolism.



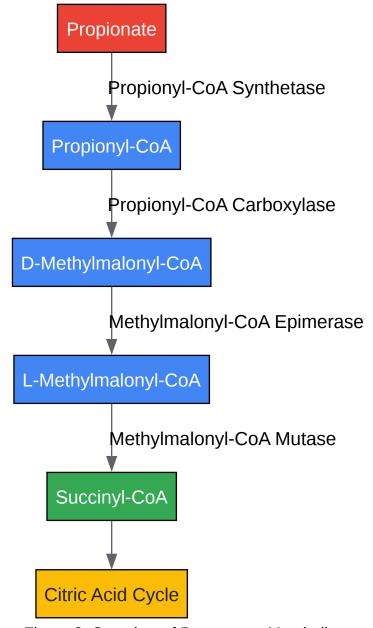


Figure 2: Overview of Propanoate Metabolism

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Caption: Propanoate Metabolic Pathway.

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